

# Padnarsertib (KPT-9274) Technical Overview

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Padnarsertib

CAS No.: 1643913-93-2

Cat. No.: S531886

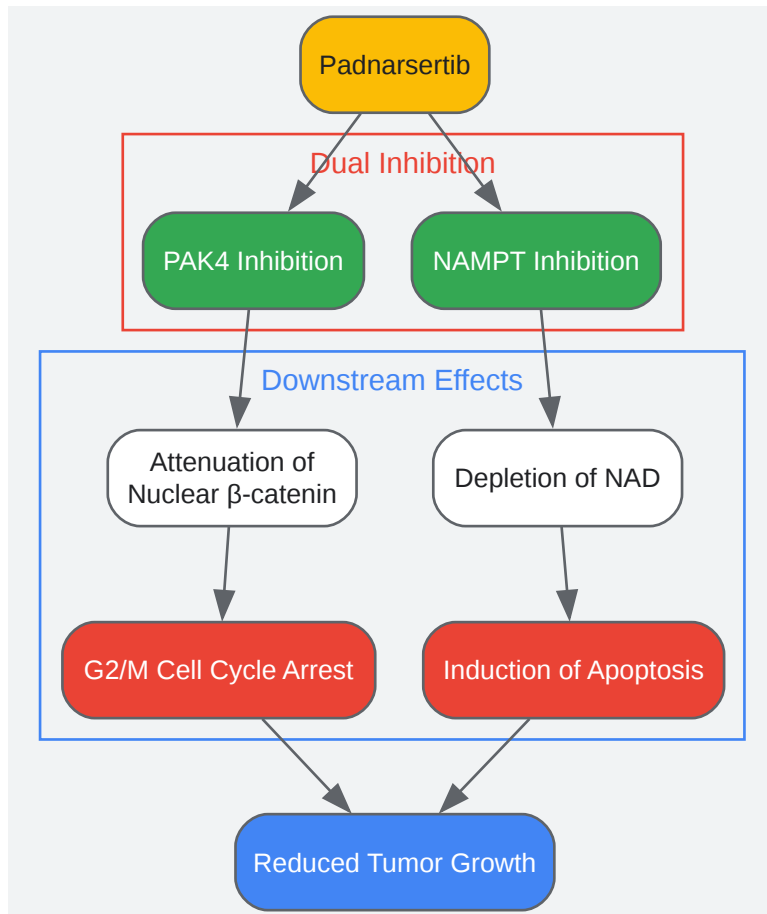
Get Quote

The table below summarizes the key technical information available for **Padnarsertib**, which is an orally bioavailable small molecule dual-inhibitor [1] [2] [3].

Property	Details
Drug Type	Small molecule [4]
Synonyms	KPT-9274, ATG-019, PAK4-IN-1 [2] [4] [5]
CAS Registry No.	1643913-93-2 [1] [2] [4]
Molecular Formula	C <sub>35</sub> H <sub>29</sub> F <sub>3</sub> N <sub>4</sub> O <sub>3</sub> [1] [2] [4]
Molecular Weight	610.62 g/mol (approx. 610.63 g/mol) [1] [2]
Mechanism of Action	Dual, non-competitive inhibitor of PAK4 and NAMPT (Nicotinamide phosphoribosyltransferase) [1] [3] [5]
IC <sub>50</sub> (NAMPT, cell-free)	~120 nM [1] [2] [3]
IC <sub>50</sub> (PAK4)	< 100 nM [2]
Primary Biological Consequences	Reduction of G2/M cell cycle transit; induction of apoptosis; decrease in cell invasion and migration; attenuation of nuclear β-catenin and Wnt/β-catenin targets (e.g., cyclin D1, c-Myc); NAD depletion [1] [3]

## Proposed Mechanism of Action

The diagram below illustrates the dual inhibitory mechanism of **Padnarsertib** and its downstream effects on cancer cell survival pathways, as reported in preclinical studies [1] [3].



[Click to download full resolution via product page](#)

## Experimental Protocols from Literature

Here are key experimental setups from published studies on **Padnarsertib**.

### In Vitro Cell Migration & Invasion Assay (Transwell)

This protocol is used to assess the compound's effect on cancer cell motility [1].

- **Cell Lines:** Human RCC cell lines (e.g., 786-0, ACHN, Caki-1) [1].
- **Working Concentrations:** 1  $\mu\text{M}$  and 5  $\mu\text{M}$  of **Padnarsertib** [1].
- **Incubation Time:** 12 hours for migration; 20 hours for invasion [1].
- **Methodology:**
  - **Migration:** Seed (  $1.5 \times 10^4$  ) cells on top of a polycarbonate filter in a transwell chamber. Add **Padnarsertib** in growth medium to both upper and lower wells.
  - **Invasion:** Coat filters with Matrigel and seed (  $2.5 \times 10^4$  ) cells.
  - After incubation, swab the filters to remove non-migrated/invaded cells.
  - Fix cells with methanol and stain with Giemsa solution.
  - Count the cells that have migrated/invaded to the lower surface under a light microscope (10x magnification) [1].

## In Vivo Xenograft Model Protocol

This protocol describes the evaluation of **Padnarsertib**'s efficacy in a mouse model [1].

- **Animal Model:** Nude mice with 786-O (VHL-mut) human renal cell carcinoma (RCC) xenografts [1].
- **Dosage:** 100 mg/kg and 200 mg/kg [1].
- **Administration:** Administered by oral gavage [1].
- **Key Findings:** The study reported dose-dependent inhibition of tumor growth with no apparent toxicity. At the end of the experiment, **Padnarsertib** concentrations were measured at 10,747 ng/mL in mouse plasma and 10,647 ng/mL in tumors [1] [2].

## Frequently Asked Questions

**Q1: What is the clinical status of Padnarsertib?** **Padnarsertib** has been investigated in a Phase 1 clinical trial (NCT02702492) for patients with advanced solid malignancies and non-Hodgkin's lymphoma [1] [4] [3]. The drug has also been assigned an orphan drug designation in the United States [4].

**Q2: How should I prepare a stock solution of Padnarsertib for in vitro studies?** **Padnarsertib** is highly soluble in DMSO.

- **Recommended Stock Concentration:** 100 mg/mL (approximately 163.76 mM) [1] [2].
- **Critical Note:** Use fresh, moisture-absorbing DMSO, as water content can significantly reduce solubility [1]. The compound is insoluble in water [1].

**Q3: What is a suitable vehicle formulation for in vivo studies in mice?** A validated formulation for oral administration in mice is a clear solution consisting of [1]:

- 5% DMSO
- 40% PEG300
- 5% Tween-80
- 50% double-distilled H<sub>2</sub>O (ddH<sub>2</sub>O) This formulation can achieve a working concentration of 2.5 mg/mL (4.09 mM) [1].

## Technical Support and Troubleshooting

- **Low Solubility in DMSO:** Ensure the DMSO is fresh and anhydrous. Aliquot the DMSO to minimize moisture absorption from the air [1].
- **No Observed Effect in Cell Assays:** Verify the activity of your batch by testing it in a well-established positive control assay, such as the transwell invasion assay with a sensitive RCC cell line (e.g., 786-0) [1]. Confirm that your storage conditions are appropriate (recommended: -20°C for powder, -80°C for stock solutions in DMSO) [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Padnarsertib (KPT 9274) | NAMPT inhibitor | Mechanism [selleckchem.com]
2. Padnarsertib (KPT-9274) | PAK4/Nampt Inhibitor [medchemexpress.com]
3. Dual and Specific Inhibition of NAMPT and PAK4 By KPT ... [medchemexpress.com]
4. Padnarsertib - Drug Targets, Indications, Patents [synapse.patsnap.com]
5. KPT-9274 (PD060931, MRFOPLWJZULAQD-SWGQDTFXSA-N) [probes-drugs.org]

To cite this document: Smolecule. [Padnarsertib (KPT-9274) Technical Overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b531886#padnarsertib-metabolite-identification>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)